

what is the chemical formula for calcium chlorate dihydrate

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Compound of Interest

Compound Name: Calcium chlorate dihydrate

Cat. No.: B159063

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A Technical Overview of Calcium Chlorate Dihydrate

Abstract: This document provides a concise technical summary of **calcium chlorate dihydrate**, focusing on its chemical identity, physicochemical properties, and structural representation. Key data is presented in tabular format for clarity, and process diagrams are included to illustrate molecular structure and synthesis pathways.

Chemical Identity and Formula

Calcium chlorate dihydrate is an inorganic compound and a strong oxidizer.[1] Its fundamental chemical formula is $Ca(ClO_3)_2 \cdot 2H_2O.[2][3]$ This structure consists of a central calcium ion (Ca^{2+}) bonded to two chlorate ions (ClO_3^-) , with two water molecules incorporated into its crystalline structure.

For precise identification and data retrieval, a variety of chemical identifiers are used. These are summarized in the table below.



Identifier Type	Value
Structural Formula	Ca(ClO ₃) ₂ · 2H ₂ O[3]
Empirical Formula	CaCl ₂ H ₄ O ₈ [3][4]
IUPAC Name	calcium;dichlorate;dihydrate[1][4]
CAS Number	10035-05-9[1][4]
PubChem CID	197888[4]
InChI Key	OSILKTNFXJYZTB-UHFFFAOYSA-L[1][4]
Canonical SMILES	O.O.[O-]Cl(=O)=O.[O-]Cl(=O)=O.[Ca+2][1]

Physicochemical Properties

The physical and chemical properties of a compound are critical for its application in research and development. **Calcium chlorate dihydrate** appears as white to yellowish, or colorless, monoclinic crystals.[1][3]

Property	Value
Molecular Weight	243.01 g/mol [1][4]
Appearance	White to yellowish crystalline solids[1][5]
Density	2.711 g/cm ³ [3][5]
Melting Point	100°C (when rapidly heated)[3][5][6]
Water Solubility	66.0 g / 100g solution at 25°C[5]

Structural and Process Visualizations

Visual diagrams are essential for understanding molecular relationships and experimental workflows. The following diagrams have been generated using Graphviz to illustrate key aspects of **calcium chlorate dihydrate**.



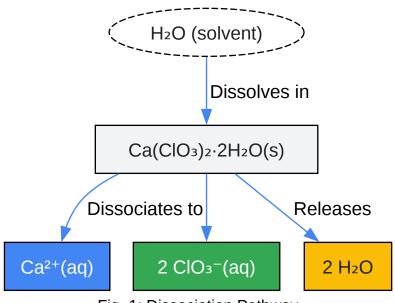


Fig. 1: Dissociation Pathway

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Caption: Dissociation of calcium chlorate dihydrate in an aqueous solution.

A common method for producing calcium chlorate involves the reaction of chlorine gas with a hot slurry of calcium hydroxide.[5][6] The simplified workflow for this synthesis is outlined below.

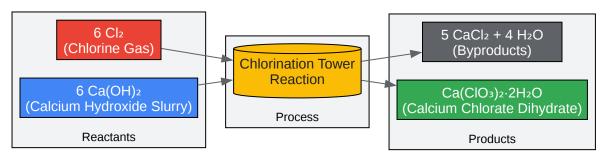


Fig. 2: Simplified Synthesis Workflow

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Caption: Reaction of calcium hydroxide and chlorine to yield calcium chlorate.



Applications

Calcium chlorate dihydrate is primarily used in agricultural applications. It functions as a herbicide, insecticide, and seed disinfectant.[6][7] It has also been noted for its use in controlling poison ivy.[5]

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